

Application Notes and Protocols for the Electrochemical Degradation of Disperse Red 82

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Compound of Interest

Compound Name: *Disperse Red 82*

Cat. No.: *B082367*

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Introduction

Disperse Red 82 is a monoazo dye used in the textile industry for dyeing polyester fibers.^[1] Due to its complex aromatic structure and low water solubility, it is considered a recalcitrant pollutant, resistant to conventional wastewater treatment methods. Electrochemical degradation offers a promising alternative for the effective removal and mineralization of such dyes. This document provides detailed application notes and protocols for the electrochemical degradation of **Disperse Red 82**, based on established principles for similar azo dyes. The primary mechanism involves the generation of highly reactive hydroxyl radicals ($\cdot\text{OH}$) and other oxidizing species at the anode surface, which attack and break down the dye molecule.^{[2][3]}

Data Presentation: Illustrative Performance of Electrochemical Degradation of Azo Dyes

The following tables summarize typical quantitative data for the electrochemical degradation of disperse and azo dyes. Note: This data is illustrative and based on studies of similar dyes. Optimal conditions for **Disperse Red 82** may vary and require experimental optimization.

Table 1: Effect of Anode Material on Degradation Efficiency of Azo Dyes

Anode Material	Current Density (mA/cm ²)	Time (min)	Color Removal (%)	COD Removal (%)	Reference
Ti/Pt-Ir	50	40	~90	~79	[4]
Boron-Doped Diamond (BDD)	50	30	>99	~90	[5]
Graphite	20	180	~85	-	[6][7]
Iron	17.08	20	>95 (Color)	-	[8]
Aluminum	25	60	>95 (Color)	-	[8]

Table 2: Influence of Operational Parameters on Disperse Dye Degradation

Parameter	Range Tested	Optimal Value (Illustrative)	Effect on Degradation	Reference
pH	4 - 11	Acidic (e.g., pH 3-4)	Higher efficiency in acidic conditions	[7][9]
Current Density	5 - 75 mA/cm ²	20 - 50 mA/cm ²	Increased removal with higher density up to a point	[9]
Supporting Electrolyte	NaCl, Na ₂ SO ₄	0.05 - 0.1 M	Increases conductivity and can generate secondary oxidants (e.g., active chlorine from NaCl)	[5][9]
Initial Dye Concentration	25 - 150 mg/L	Lower concentrations	Higher efficiency at lower concentrations	[9]
Temperature	28 - 50 °C	30 - 50 °C	Increased efficiency with temperature	[9]

Experimental Protocols

The following protocols provide a general framework for the electrochemical degradation of **Disperse Red 82**. Researchers should adapt these methodologies to their specific experimental setup and objectives.

Protocol 1: Batch Electrochemical Degradation of Disperse Red 82

Objective: To degrade **Disperse Red 82** in an aqueous solution using a batch electrochemical reactor.

Materials:

- **Disperse Red 82** (CAS: 30124-94-8)[10]
- Deionized water
- Supporting electrolyte (e.g., Na_2SO_4 or NaCl , analytical grade)
- Sulfuric acid (H_2SO_4) and Sodium hydroxide (NaOH) for pH adjustment
- Batch electrochemical reactor (e.g., 500 mL beaker)
- Anode and Cathode (e.g., Ti/Pt-Ir mesh, Boron-Doped Diamond, or graphite plates)
- DC power supply
- Magnetic stirrer and stir bar
- pH meter
- UV-Vis Spectrophotometer
- COD analysis vials and reactor

Procedure:

- Preparation of Dye Solution: Prepare a stock solution of **Disperse Red 82** in a suitable solvent if necessary, and then dilute with deionized water to the desired initial concentration (e.g., 50 mg/L).
- Electrolyte Addition: Add the supporting electrolyte to the dye solution to a final concentration of 0.05 M to 0.1 M to increase conductivity.
- pH Adjustment: Adjust the initial pH of the solution to the desired value (e.g., pH 3) using dilute H_2SO_4 or NaOH .
- Electrochemical Cell Setup:

- Place the anode and cathode in the reactor, ensuring they are parallel and have a fixed inter-electrode distance.
- Connect the electrodes to the DC power supply.
- Place the reactor on a magnetic stirrer and add a stir bar to ensure homogeneity.
- Electrolysis:
 - Turn on the DC power supply and apply the desired constant current density (e.g., 30 mA/cm²).
 - Start a timer to monitor the reaction time.
- Sample Collection: Withdraw aliquots of the solution at regular time intervals (e.g., 0, 15, 30, 60, 90, 120 minutes).
- Sample Analysis:
 - Immediately filter the samples to remove any suspended particles.
 - Analyze the samples for:
 - Color Removal: Measure the absorbance at the maximum wavelength (λ_{max}) of **Disperse Red 82** using a UV-Vis spectrophotometer. The λ_{max} for similar red dyes is around 512 nm.[11]
 - COD Removal: Determine the Chemical Oxygen Demand (COD) using standard digestion methods.

Protocol 2: Analytical Monitoring of Degradation

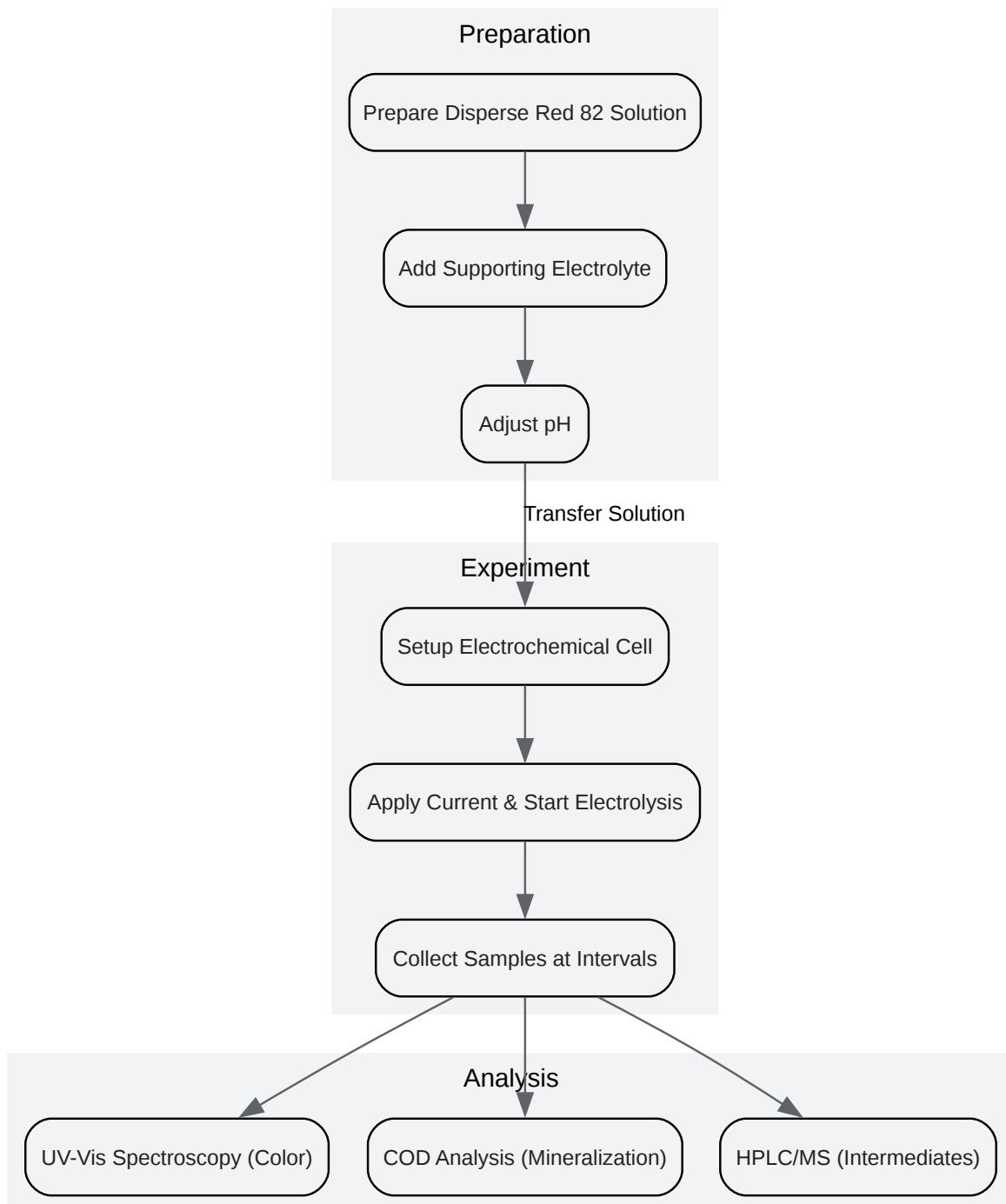
Objective: To quantify the degradation of **Disperse Red 82** and identify potential degradation byproducts.

Methods:

- UV-Vis Spectroscopy: For monitoring the decolorization of the solution. The percentage of color removal can be calculated using the formula: Color Removal (%) = $[(A_0 - A_t) / A_0] * 100$ where A_0 is the initial absorbance and A_t is the absorbance at time t.
- Chemical Oxygen Demand (COD): To assess the mineralization of the organic content.
- High-Performance Liquid Chromatography (HPLC): To separate and quantify the parent dye and its degradation intermediates. An on-line HPLC system can provide real-time monitoring. [\[12\]](#)
- Gas Chromatography-Mass Spectrometry (GC-MS): After appropriate sample preparation (e.g., extraction), to identify volatile and semi-volatile degradation products.[\[3\]](#)
- Liquid Chromatography-Mass Spectrometry (LC-MS): For the identification of non-volatile, polar degradation products.[\[13\]](#)

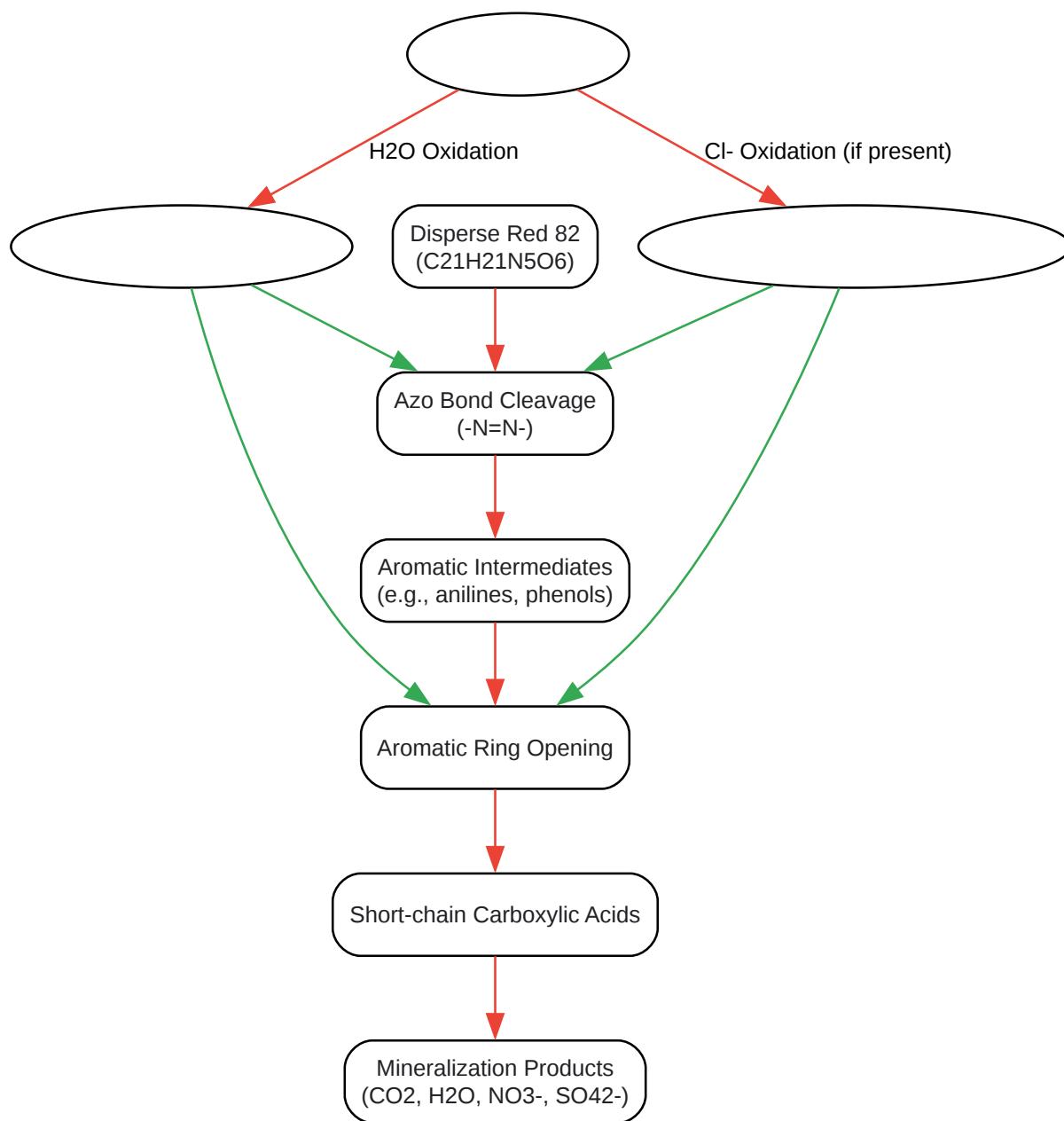
Visualizations

Experimental Workflow

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Caption: Workflow for the electrochemical degradation of **Disperse Red 82**.

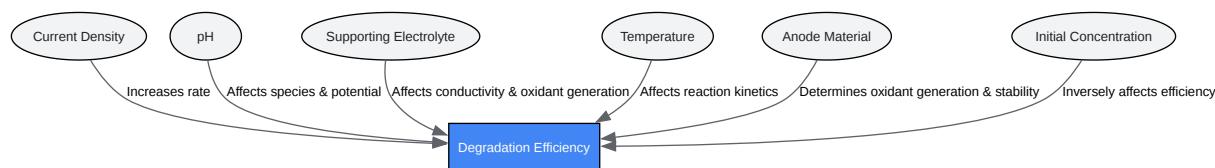
Proposed Signaling Pathway for Degradation



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Caption: Proposed degradation pathway of **Disperse Red 82**.

Logical Relationship of Operational Parameters



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Caption: Factors influencing electrochemical degradation efficiency.

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